

Synthesis and Crystallization of Sodium Metasilicate Pentahydrate: A Technical Guide

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Compound of Interest

Compound Name: *Sodium metasilicate pentahydrate*

Cat. No.: *B159203*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and crystallization of **sodium metasilicate pentahydrate** ($\text{Na}_2\text{SiO}_3 \cdot 5\text{H}_2\text{O}$), a compound with significant applications in various industries, including as a raw material and processing aid in pharmaceutical manufacturing. This document details the core chemical principles, experimental protocols, and critical parameters that govern the successful production of high-purity crystalline **sodium metasilicate pentahydrate**.

Introduction

Sodium metasilicate pentahydrate is a hydrated salt of silicic acid, appearing as a white, crystalline, and hygroscopic solid.^[1] It is readily soluble in water, forming a highly alkaline solution, which makes it a versatile component in detergents, cleaning agents, and as a builder to enhance surfactant efficiency.^{[1][2]} Its utility also extends to industrial applications such as a binder, adhesive, and corrosion inhibitor.^[3] The synthesis and crystallization processes are critical in determining the final product's purity, crystal size, and stability, which are paramount for its performance in specialized applications.

Synthesis of Sodium Metasilicate

The primary industrial synthesis of sodium metasilicate involves the reaction of a silica source with a sodium source, typically under elevated temperature and pressure.

Reaction of Silica with Sodium Hydroxide

A prevalent commercial method for producing sodium metasilicate involves the reaction of silica, often in the form of quartz sand, with a concentrated solution of sodium hydroxide (caustic soda).^[4] This reaction yields a sodium silicate solution, which is then adjusted to the correct stoichiometry for sodium metasilicate.

A key challenge in this process is achieving the desired 1:1 molar ratio of Na_2O to SiO_2 in a solution with a high concentration of dissolved solids (around 57.5 wt%), which is necessary for the subsequent crystallization of the pentahydrate form.^[4] Direct reaction to this concentration is often inefficient. A common industrial approach involves a two-step process:

- **Initial Digestion:** Silica is first reacted with a substoichiometric amount of sodium hydroxide to produce a concentrated sodium silicate solution with a $\text{Na}_2\text{O}:\text{SiO}_2$ molar ratio of approximately 1:2 to 1:1.5.^[4]
- **Stoichiometry Adjustment:** A highly concentrated sodium hydroxide solution (e.g., 70-73 wt%) is then added to the initial sodium silicate solution to adjust the molar ratio to 1:1 and bring the dissolved solids concentration to the target of 57-58 wt%.^[4]

High-Temperature Fusion Method

An alternative synthesis route involves the high-temperature fusion of silicon dioxide (silica) with sodium carbonate (soda ash).^{[1][3]} This reaction produces anhydrous sodium metasilicate, which can then be dissolved in water to form a solution from which the pentahydrate can be crystallized.

Crystallization of Sodium Metasilicate Pentahydrate

The crystallization of **sodium metasilicate pentahydrate** from a supersaturated solution is a critical step that dictates the physical properties of the final product. The process is typically initiated by cooling the concentrated sodium metasilicate solution and introducing seed crystals.

Key parameters influencing the crystallization process include:

- Concentration of Dissolved Solids: Crystallization of the pentahydrate is most readily achieved from solutions containing 57-58 wt% dissolved sodium metasilicate.[4]
- Temperature: The solution is typically cooled to a specific temperature range to induce crystallization. Seeding is often performed at around 60-65°C, followed by further cooling to 48-52°C.[4]
- Seeding: The introduction of seed crystals of **sodium metasilicate pentahydrate** provides nucleation sites, promoting the growth of well-defined crystals and controlling the crystal size distribution.
- Agitation: Proper agitation ensures uniform temperature distribution and facilitates the contact between the solute and the growing crystals.

Experimental Protocols

Protocol 1: Synthesis via Two-Step Reaction of Silica and Sodium Hydroxide

This protocol is based on the process described in U.S. Patent 3,471,253.[4]

Materials:

- Silica sand (high purity)
- Sodium hydroxide (50 wt% and 70-73 wt% solutions)
- Distilled water

Equipment:

- Pressurized reactor
- Stirred reaction vessel
- Heating and cooling system
- Filtration apparatus

Procedure:

- Preparation of Concentrated Sodium Silicate Solution:
 - Charge the pressurized reactor with silica sand and a 50 wt% sodium hydroxide solution. The molar ratio of Na_2O to SiO_2 should be between 1:2 and 1:1.5.
 - Heat the reactor to 190-220°C under a pressure of approximately 215-225 psig.
 - Maintain these conditions with stirring until the reaction is complete, yielding a concentrated sodium silicate solution with 50-60 wt% dissolved solids.
 - Filter the hot solution to remove any unreacted silica.
- Formation of Sodium Metasilicate Solution:
 - Transfer the hot, filtered sodium silicate solution to a stirred reaction vessel.
 - While stirring, add a 70-73 wt% sodium hydroxide solution to the vessel. The amount of added caustic should be sufficient to adjust the $\text{Na}_2\text{O}:\text{SiO}_2$ molar ratio to 1:1.
 - Maintain the temperature of the mixture between 50°C and 120°C during the addition.
 - The final solution should have a dissolved solids concentration of 57-58 wt%.
- Crystallization of **Sodium Metasilicate Pentahydrate**:
 - Cool the sodium metasilicate solution to 60-65°C.
 - Introduce seed crystals of **sodium metasilicate pentahydrate** while agitating the solution.
 - Continue to cool the solution to 48-52°C with continuous agitation.
 - Crystallization will occur, and the temperature may rise slightly due to the exothermic nature of the process.

- Once crystallization is complete, the solid mass can be further processed (e.g., granulation, drying).

Protocol 2: Continuous Crystallization Process

This protocol is based on the process described in a Chinese patent for a continuous crystallization technique.[\[5\]](#)

Materials:

- Quartz sand
- Liquid sodium hydroxide
- Caustic soda
- Seed crystals of **sodium metasilicate pentahydrate** (0.5-1 mm)

Equipment:

- Reaction still
- Filter (centrifugal)
- Mixing and evaporation vessel
- Granulation equipment with controlled stirring
- Cooling and sieving equipment

Procedure:

- Reaction:
 - Feed quartz sand and liquid sodium hydroxide into a reaction still.
 - Maintain the reaction temperature above 150°C for 4-12 hours.
- Filtration:

- Transfer the reaction product to a centrifugal filter to remove unreacted quartz sand, yielding liquid sodium silicate.
- Concentration:
 - Mix the liquid sodium silicate with caustic soda in a ratio of 1:1.5-2.5.
 - Evaporate the solution to concentrate it to the desired sodium metasilicate concentration.
- Crystallization and Granulation:
 - Cool the concentrated sodium metasilicate liquid to its solidification phase change point.
 - Continuously feed the cooled liquid and seed crystals into the granulation equipment.
 - Maintain a stirring speed of 50-60 revolutions per minute to facilitate mixing and crystallization granulation.
- Product Finishing:
 - Allow the crystallization products to stabilize in size.
 - Cool the final product to below 50°C.
 - Sieve the product to obtain the desired particle size.

Data Presentation

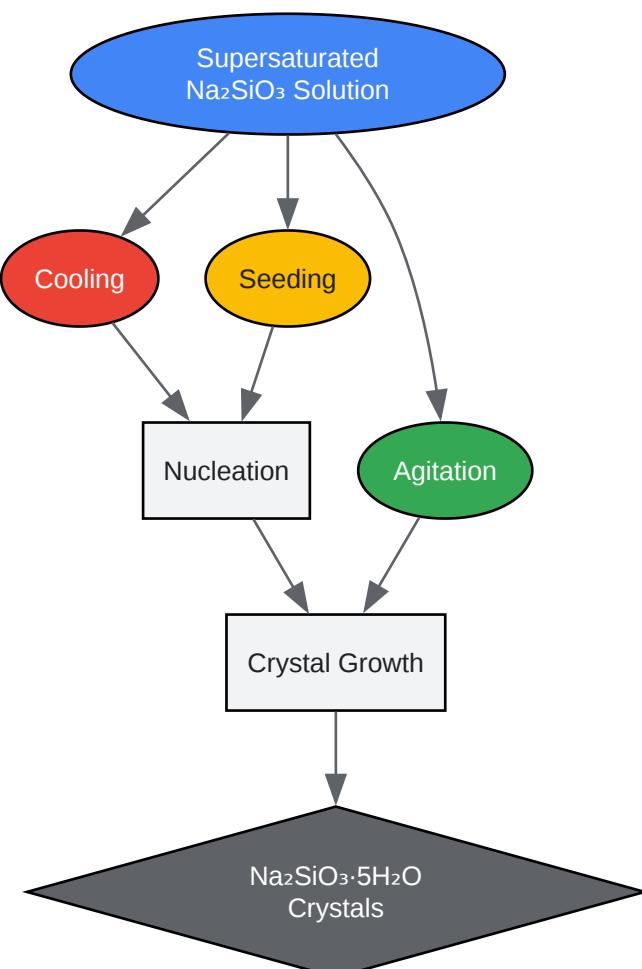
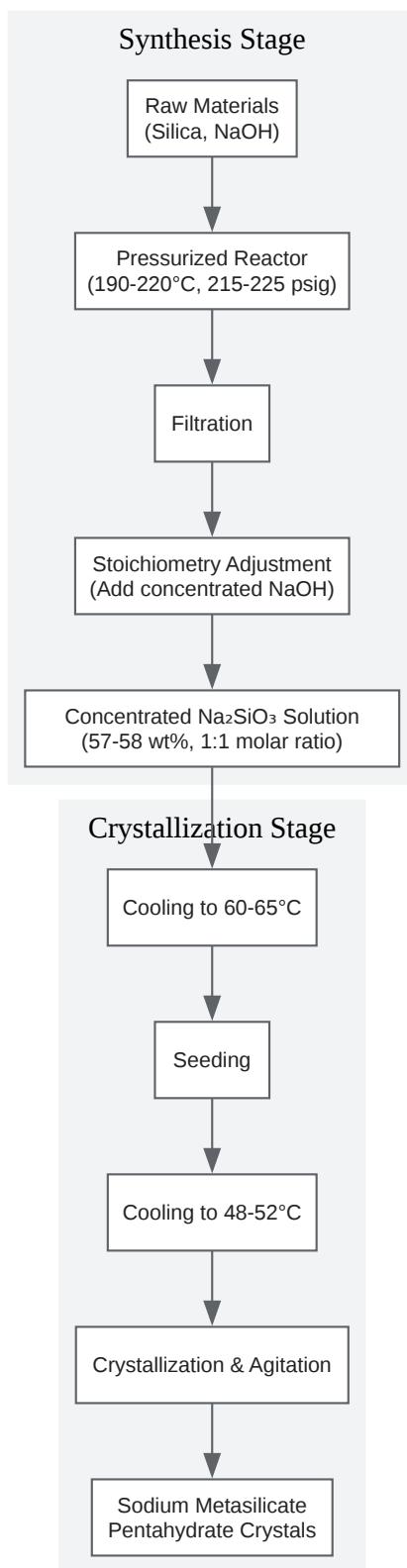
Table 1: Reactant and Product Specifications

| Parameter | Value | Reference |
|---|-----------------------------|---------------------|
| <hr/> | | |
| Raw Materials | | |
| <hr/> | | |
| Silica (SiO ₂) Content in Quartz Powder | > 90% | [6] |
| <hr/> | | |
| Sodium Oxide (Na ₂ O) Content in Liquid Alkali | 38 - 80% | [6] |
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| Product Specifications | | |
| <hr/> | | |
| Sodium Oxide (Na ₂ O) Content | 28.3 - 30.0% | [1] |
| <hr/> | | |
| Silicon Dioxide (SiO ₂) Content | 27.8 - 29.2% | [1] |
| <hr/> | | |
| Water Insoluble Matter | ≤ 0.05% | [1] |
| <hr/> | | |
| Iron (Fe) Content | ≤ 100 ppm | [1] |
| <hr/> | | |
| pH (1% aqueous solution, 25°C) | 12 - 13 | [1] |
| <hr/> | | |
| Whiteness | ≥ 80% | [1] |
| <hr/> | | |
| Bulk Density | 0.8 - 1.0 g/cm ³ | [1] |
| <hr/> | | |

Table 2: Key Process Parameters for Synthesis and Crystallization

| Parameter | Value | Reference |
|--|----------------|-----------|
| Synthesis (Two-Step Reaction) | | |
| Initial Digestion Temperature | 190 - 220°C | [4] |
| Initial Digestion Pressure | 215 - 225 psig | [4] |
| Final Na ₂ O:SiO ₂ Molar Ratio | 1:1 | [4] |
| Final Dissolved Solids Concentration | 57 - 58 wt% | [4] |
| Crystallization | | |
| Seeding Temperature | 60 - 65°C | [4] |
| Final Crystallization Temperature | 48 - 52°C | [4] |
| Continuous Crystallization | | |
| Reaction Temperature | > 150°C | [5] |
| Reaction Time | 4 - 12 hours | [5] |
| Stirring Speed in Granulator | 50 - 60 rpm | [5] |
| Final Product Cooling Temperature | < 50°C | [5] |

Visualizations



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